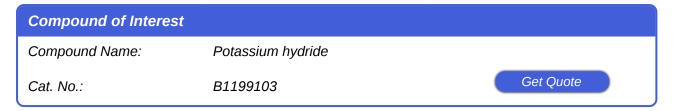


Potassium Hydride: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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An In-depth Examination of a Powerful Alkali Metal Hydride

Potassium hydride (KH) is a highly reactive, inorganic compound with the chemical formula KH. As a potent alkali metal hydride, it serves as an exceptionally strong, non-nucleophilic base in organic synthesis, finding significant application in pharmaceutical and materials science research. This technical guide provides a detailed overview of its chemical and physical properties, synthesis, reactivity, and safe handling procedures, with a focus on its utility for researchers, scientists, and professionals in drug development.

Core Properties of Potassium Hydride

Potassium hydride is a white to gray crystalline powder, though it is most commonly available commercially as a 20-35% dispersion in mineral oil or paraffin wax to mitigate its pyrophoric nature.[1][2] It possesses a cubic rock salt crystal structure.[3]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **potassium hydride** is presented in Table 1.

Table 1: Physical and Chemical Properties of **Potassium Hydride**



| Property | Value | Reference(s) |
|---------------------------|--|--------------|
| Chemical Formula | КН | [1][2] |
| Molar Mass | 40.1062 g/mol | [2] |
| Appearance | White to gray crystalline powder | [1][2] |
| Density | 1.43 g/cm ³ | [1][2] |
| Decomposition Temperature | ~400-417 °C | [1] |
| Solubility | Insoluble in non-polar organic solvents (e.g., benzene, diethyl ether). Reacts violently with protic solvents (e.g., water, alcohols). | [1][2] |
| CAS Number | 7693-26-7 | [1] |

Thermodynamic Data

The thermodynamic properties of **potassium hydride** underscore its stability and reactivity. Key thermodynamic data are summarized in Table 2.

Table 2: Thermodynamic Properties of Potassium Hydride

| Property | Value | Reference(s) |
|---|-----------------|--------------|
| Standard Enthalpy of Formation (ΔfH↔298) | -57.82 kJ/mol | [2][3] |
| Heat Capacity (C) | 37.91 J/(mol·K) | [2] |
| Standard Gibbs Free Energy of Formation ($\Delta G^{\circ}f$) | -50.92 kJ/mol | [3] |
| Standard Entropy (S°) | 49.0 J/(mol·K) | [3] |

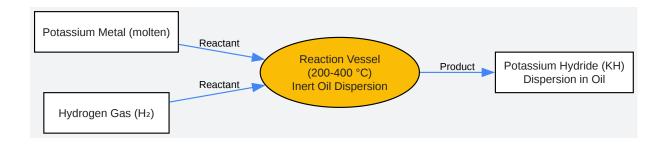
Synthesis and Commercial Availability



Potassium hydride is typically synthesized through the direct combination of potassium metal and hydrogen gas at elevated temperatures.[1][2]

Industrial Synthesis

The industrial production of **potassium hydride** involves the reaction of molten potassium with hydrogen gas at temperatures ranging from 200 to 400 °C.[1][2] To manage the highly exothermic nature of the reaction and to facilitate handling of the final product, the synthesis is often carried out in a high-boiling point inert medium, such as mineral oil, resulting in a dispersion.[1]



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Caption: Industrial Synthesis of Potassium Hydride.

Alternative Preparations and Enhanced Reactivity

Alternative methods for preparing **potassium hydride** aim to improve its handling characteristics and reactivity. One such method involves the homogenization of commercial KH dispersions with paraffin wax to create a solid form, denoted as KH(P), which is easier to weigh and handle.[4][5] Additionally, "superactive" **potassium hydride** with enhanced reactivity can be prepared from hydrogen and superbasic reagents like t-BuOK-TMEDA in hexane.[6] The reactivity of KH can also be enhanced by the addition of 18-crown-6, which can act as a phase-transfer agent.[6]

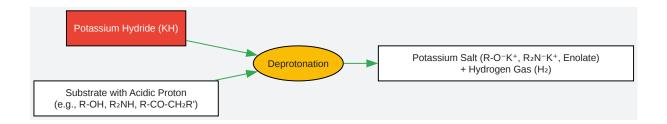
Reactivity and Applications in Organic Synthesis

Potassium hydride is a powerful superbase, more basic than sodium hydride, and is utilized in a variety of organic reactions.[2][7] Its primary role is as a deprotonating agent for a wide range of substrates.



Deprotonation Reactions

KH is highly effective for the deprotonation of weakly acidic protons, such as those in alcohols, amines, and carbonyl compounds, to form the corresponding potassium salts (alkoxides, amides, and enolates).[2][6] It is particularly adept at deprotonating sterically hindered alcohols, a reaction that is often slow or incomplete with other bases like sodium hydride.[6]



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Caption: General Deprotonation Reaction using KH.

Key Applications in Synthesis

The strong basicity of **potassium hydride** makes it a valuable reagent in numerous synthetic transformations, including:

- Williamson Ether Synthesis: Generation of alkoxides from alcohols for subsequent reaction with alkyl halides.
- Enolate Formation: Deprotonation of ketones, esters, and other carbonyl compounds to form enolates for use in alkylation, acylation, and condensation reactions.
- Condensation Reactions: Facilitating intramolecular condensations such as the Dieckmann condensation.[8]
- Preparation of Superbases: Used in the preparation of other superbases, such as RNHK and ROK.[6]
- Wittig Reaction: Generation of phosphorus ylides from phosphonium salts.[4]



Potassium hydride has also been investigated for its potential in catalysis, for instance, as an intercalated form in graphite for ammonia synthesis.[1][9]

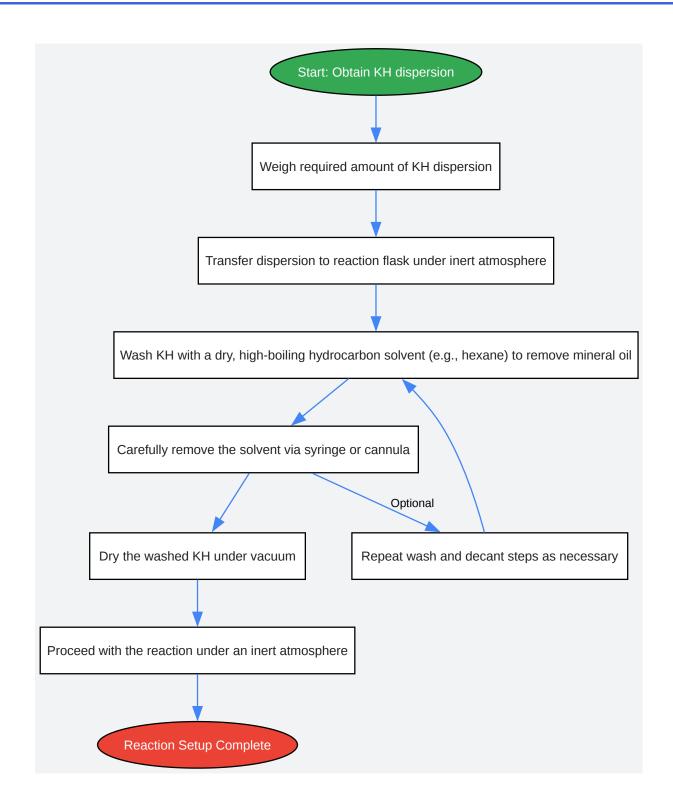
Experimental Protocols and Safe Handling

The high reactivity of **potassium hydride** necessitates careful handling in an inert atmosphere to prevent contact with moisture and air, with which it can react violently and ignite.[6][10]

General Handling of Potassium Hydride Dispersion

The following is a general protocol for handling commercially available **potassium hydride** dispersions in mineral oil. All manipulations should be performed in a glovebox or under a positive pressure of an inert gas (e.g., argon or nitrogen).





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Caption: Workflow for Handling **Potassium Hydride** Dispersion.



Representative Experimental Protocol: Deprotonation of a Hindered Alcohol

This protocol describes the deprotonation of a sterically hindered tertiary alcohol using **potassium hydride**, a reaction for which KH is particularly well-suited.

Materials:

- Potassium hydride (35 wt. % dispersion in mineral oil)
- Hindered tertiary alcohol (e.g., tert-butanol)
- Anhydrous tetrahydrofuran (THF)
- Dry hexane
- Argon or nitrogen gas supply
- Schlenk line or glovebox
- · Magnetic stirrer and stir bar
- Syringes and needles

Procedure:

- Preparation of KH: In a glovebox or under a positive pressure of argon, weigh the desired amount of the KH dispersion into a dry, argon-flushed flask equipped with a magnetic stir bar.
- Washing the KH: Add dry hexane to the flask to suspend the KH. Allow the gray KH powder
 to settle, and then carefully remove the hexane supernatant containing the mineral oil via a
 syringe. Repeat this washing procedure two more times.
- Drying the KH: Dry the washed KH under a high vacuum for at least one hour to remove any residual hexane.
- Reaction Setup: Reintroduce an inert atmosphere into the flask containing the dry KH. Add anhydrous THF to the flask to create a slurry.



- Deprotonation: While stirring the KH slurry, slowly add a solution of the hindered tertiary alcohol in anhydrous THF dropwise via a syringe. The addition is exothermic, and hydrogen gas will be evolved. Ensure proper venting of the evolved hydrogen.
- Completion: Stir the reaction mixture at room temperature until the evolution of hydrogen gas ceases, indicating the completion of the deprotonation. The resulting solution of the potassium alkoxide is now ready for use in subsequent reactions.

Safety and Disposal

Safety Precautions:

- Always handle potassium hydride in an inert atmosphere (glovebox or under argon/nitrogen).[11]
- Wear appropriate personal protective equipment, including safety glasses, a fire-retardant lab coat, and impermeable gloves.[6][11]
- Keep away from water, alcohols, and other protic solvents, as the reaction is violent and produces flammable hydrogen gas.[10]
- Keep a Class D fire extinguisher, dry sand, or powdered limestone readily available for metal fires. Do not use water, carbon dioxide, or foam extinguishers.[6][10]

Disposal:

Excess potassium hydride should be quenched carefully by experienced personnel.[10] A
common method involves the slow, dropwise addition of a less reactive alcohol, such as
isopropanol or tert-butanol, to a suspension of the KH in an inert solvent like toluene under
an inert atmosphere.[10] The resulting alkoxide solution can then be disposed of according
to institutional guidelines.

Conclusion

Potassium hydride is a powerful and versatile superbase with significant utility in modern organic synthesis, particularly in the context of drug discovery and development where the construction of complex molecular architectures is paramount. While its high reactivity



demands stringent handling procedures, a thorough understanding of its properties and adherence to safety protocols enable its effective and safe use in the laboratory. The development of more user-friendly formulations, such as paraffin-embedded KH, further enhances its accessibility and applicability for a broader range of synthetic challenges.

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